

# Application Notes and Protocols: Phytic Acid Hexasodium in Flame-Retardant Materials

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## Compound of Interest

Compound Name: *Phytic acid hexasodium*

Cat. No.: *B15574131*

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## Introduction

Phytic acid, a naturally occurring phosphorus-rich compound found in plant tissues, and its sodium salt, **phytic acid hexasodium** (also known as sodium phytate), have garnered significant attention as effective and environmentally benign flame retardants.[1][2][3][4][5] Their high phosphorus content, biodegradability, and low toxicity make them a sustainable alternative to conventional halogenated flame retardants.[3][6] Phytic acid and its salts function through a condensed-phase and gas-phase mechanism.[7][8] Upon heating, they decompose to produce phosphoric and polyphosphoric acids, which catalyze the dehydration and charring of the polymer matrix.[2][4][9] This creates a protective, insulating char layer that hinders the transfer of heat and flammable volatiles.[1][2][7] In the gas phase, the release of non-combustible gases such as water and ammonia can dilute the flammable gases and oxygen, while phosphorus-containing radicals can interrupt the combustion chain reaction.[7]

These application notes provide a comprehensive overview of the use of **phytic acid hexasodium** in the development of flame-retardant materials, summarizing key performance data and detailing standard experimental protocols for evaluation.

## Data Presentation: Flame Retardant Performance

The following tables summarize the quantitative data from various studies on the flame-retardant efficacy of phytic acid and its derivatives on different substrates.

Table 1: Limiting Oxygen Index (LOI) and UL-94 Vertical Flame Test Results

Material System	Treatment	LOI (%)	UL-94 Rating	Reference
Cotton Fabric	Phytic Acid/Chitosan/Urea (12 Bilayers) + Cu <sup>2+</sup>	26.0	Self-extinguishing	[10]
Cotton Fabric	Phytic Acid-induced N, P, Si coating	31.2	Self-extinguishing	[8]
Flexible Polyurethane Foam (FPUF)	Phytic Acid-Iron/Laponite Coating	24.5	V-0	[6]
Flexible Polyurethane Foam (FPUF)	Tea Polyphenols/Iron/Phytic Acid Network	26.2	V-0	[11]
Rigid Polyurethane Foam (RPUF)	Phytic Acid-functionalized Graphene Oxide + IFR	26.5	V-0	[12][13]
Poly(lactic acid) (PLA) Composite	6 wt% Glycidyl Methacrylate Phytate (GPA)	28.0	-	[14]
Viscose Fabric	Phytic Acid/Xylitol (1:3 M ratio, 100 g/L)	32.8	-	[15]

Table 2: Cone Calorimetry Data

Material System	Treatment	Peak Heat Release Rate (pHRR) (kW/m <sup>2</sup> )	Total Heat Release (THR) (MJ/m <sup>2</sup> )	Total Smoke Production (TSP) (m <sup>2</sup> /m <sup>2</sup> )	Reference
Cotton Fabric	Phytic Acid-induced N, P, Si coating (at 50 kW/m <sup>2</sup> )	114.0 (43.2% reduction)	-	-	[8]
Poplar Wood	Phytic Acid/Urea (1:6 molar ratio)	Reduced by 63.8%	Reduced by 57.1%	-	[7]
Flexible Polyurethane Foam (FPUF)	Phytic Acid-Iron/Laponite Coating	Reduced by 38.7%	-	-	[6]
Flexible Polyurethane Foam (FPUF)	Tea Polyphenols/Iron/Phytic Acid Network	Reduced by 67.7%	-	Reduced by 66.7%	[11]
Rigid Polyurethane Foam (RPUF)	Phytic Acid-functionalized Graphene Oxide + IFR	Reduced by 28.5%	Reduced by 22.2%	-	[12][13]
Rigid Polyurethane Foam (RPUF)	Chitosan/Gelatin/Sodium Phytate Coating	115.0 (from 247.2)	3.5 (from 6.8)	-	[16]
Viscose Fabric	Phytic Acid/Xylitol	Reduced by 77%	-	-	[15]

Table 3: Thermogravimetric Analysis (TGA) Data

Material System	Treatment	Char Residue at 600-700°C (%)	Key Observation	Reference
Jute Fabrics	Organophosphorus-based FR	>50%	Premature degradation leading to more char	[9]
Cotton Fabrics	Phytic Acid/Biochar	Significantly increased	Anticipates decomposition, forming a stable char	[4]
Particleboards	Ammonium hydrogen phosphate	26.75	Increased resistance to thermal degradation	[17]
Rigid Polyurethane Foam (RPUF)	Phytic Acid-functionalized Graphene Oxide + IFR	24.6 (from 22.2)	Increased char residue	[12][13]

## Experimental Protocols

Detailed methodologies for key flammability and thermal analysis tests are provided below.

### Limiting Oxygen Index (LOI) Test

Standard: ASTM D2863, ISO 4589.[18][19][20]

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.[18][19][20][21]

Apparatus:

- Heat-resistant glass column.

- Specimen holder.
- Gas mixture control system (Oxygen and Nitrogen).
- Ignition source.

Protocol:

- Specimen Preparation: Prepare specimens of the material to the dimensions specified in the relevant standard (e.g., for plastics, a bar of specific length and thickness).
- Setup: Place the specimen vertically in the glass chimney.[\[19\]](#)
- Gas Flow: Introduce a mixture of oxygen and nitrogen into the bottom of the column. The flow rate should be controlled to ensure a uniform atmosphere.
- Ignition: Ignite the top of the specimen with an ignition source.
- Observation: Observe the combustion behavior of the specimen.
- Oxygen Concentration Adjustment: Gradually decrease the oxygen concentration in the gas mixture until the flame self-extinguishes within a specified time (e.g., 3 minutes) or before burning a certain length.[\[21\]](#)
- Determination of LOI: The LOI is the lowest oxygen concentration, expressed as a volume percentage, at which the specimen meets the specified burning criteria.[\[19\]](#)

## UL-94 Vertical Flame Test

Standard: UL-94.

Objective: To assess the flammability of plastic materials used in devices and appliances.[\[22\]](#)

Apparatus:

- Test chamber.
- Specimen holder to clamp the specimen vertically.

- Burner (e.g., Tirrill or Bunsen burner).
- Gas supply (methane gas with a specified flow rate).[23]
- Timing device.
- Surgical cotton.

Protocol:

- Specimen Conditioning: Condition the specimens as per the standard, for example, at 23°C and 50% relative humidity for a minimum of 48 hours.[23]
- Setup: Clamp the specimen (typically 125 mm x 13 mm) at its upper end, with the longitudinal axis vertical. Place a layer of dry surgical cotton 300 mm below the specimen. [24]
- Flame Application:
  - Adjust the burner to produce a 20 mm high blue flame.[23]
  - Apply the flame centrally to the bottom edge of the specimen for 10 seconds and then remove it.[24]
  - Record the duration of flaming combustion (afterflame time).
- Second Flame Application: Immediately after the flaming combustion ceases, re-apply the flame for another 10 seconds.[24]
- Data Recording: Record the following for each of the five specimens:
  - Duration of flaming after the first flame application.
  - Duration of flaming after the second flame application.
  - Duration of glowing combustion after the second flame application.
  - Whether flaming drips ignite the cotton below.[22]

- Classification: Classify the material as V-0, V-1, or V-2 based on the criteria in the UL-94 standard.[\[22\]](#)[\[25\]](#) For example, a V-0 rating requires that burning stops within 10 seconds after each flame application and no flaming drips are allowed.[\[22\]](#)[\[25\]](#)

## Cone Calorimetry

Standard: ASTM E1354, ISO 5660.

Objective: To determine the heat release rate (HRR) and other combustion properties of materials under controlled heat flux conditions.[\[26\]](#)[\[27\]](#)

Apparatus:

- Cone-shaped radiant electric heater.
- Specimen holder.
- Load cell for measuring mass loss.
- Spark igniter.
- Exhaust system with gas analysis (for oxygen, carbon monoxide, and carbon dioxide) and smoke density measurement.[\[28\]](#)

Protocol:

- Specimen Preparation: Prepare square specimens (typically 100 mm x 100 mm) of a specified thickness.
- Calibration: Calibrate the instrument according to the standard procedure.
- Setup: Place the specimen in the holder on the load cell, under the cone heater.
- Irradiation: Expose the specimen to a predetermined level of constant heat flux (e.g., 35 or 50 kW/m<sup>2</sup>).[\[29\]](#)
- Ignition: The spark igniter is positioned over the specimen to ignite the pyrolysis gases.
- Data Acquisition: Continuously record data throughout the test, including:

- Heat Release Rate (HRR), calculated based on the oxygen consumption principle.[26][28]
- Time to ignition (TTI).
- Mass loss rate (MLR).
- Total heat released (THR).
- Smoke production rate (SPR).[26]
- Effective heat of combustion (EHC).
- Analysis: Analyze the collected data to evaluate the fire performance of the material. The peak heat release rate (pHRR) is a critical parameter for assessing fire hazard.[29]

## Thermogravimetric Analysis (TGA)

Objective: To measure the change in mass of a sample as a function of temperature or time in a controlled atmosphere, providing information on thermal stability and decomposition.[30][31]

Apparatus:

- A high-precision balance.
- A furnace capable of programmed heating.
- A sample pan (e.g., platinum).
- A gas delivery system for providing a controlled atmosphere (e.g., nitrogen or air).

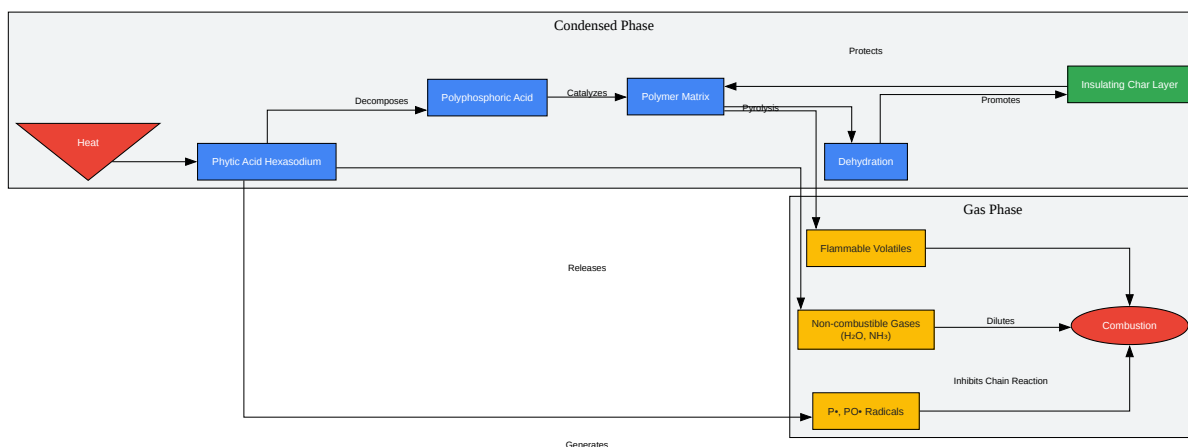
Protocol:

- Sample Preparation: Place a small, accurately weighed sample (e.g., 10-30 mg) into the sample pan.[32]
- Setup: Place the pan in the TGA furnace.
- Atmosphere: Purge the furnace with the desired gas (e.g., nitrogen for pyrolysis studies, air for oxidative degradation) at a controlled flow rate (e.g., 40 mL/min).[32]

- **Heating Program:** Heat the sample according to a predefined temperature program, typically a linear heating rate (e.g., 10 °C/min) up to a final temperature (e.g., 600-700 °C).[9][32]
- **Data Recording:** Record the sample mass continuously as a function of temperature.
- **Analysis:** Plot the mass loss versus temperature (TG curve). The derivative of this curve (DTG curve) shows the rate of mass loss. Key data points include the onset temperature of decomposition and the percentage of residual mass (char yield) at the final temperature.[31]

## Visualizations

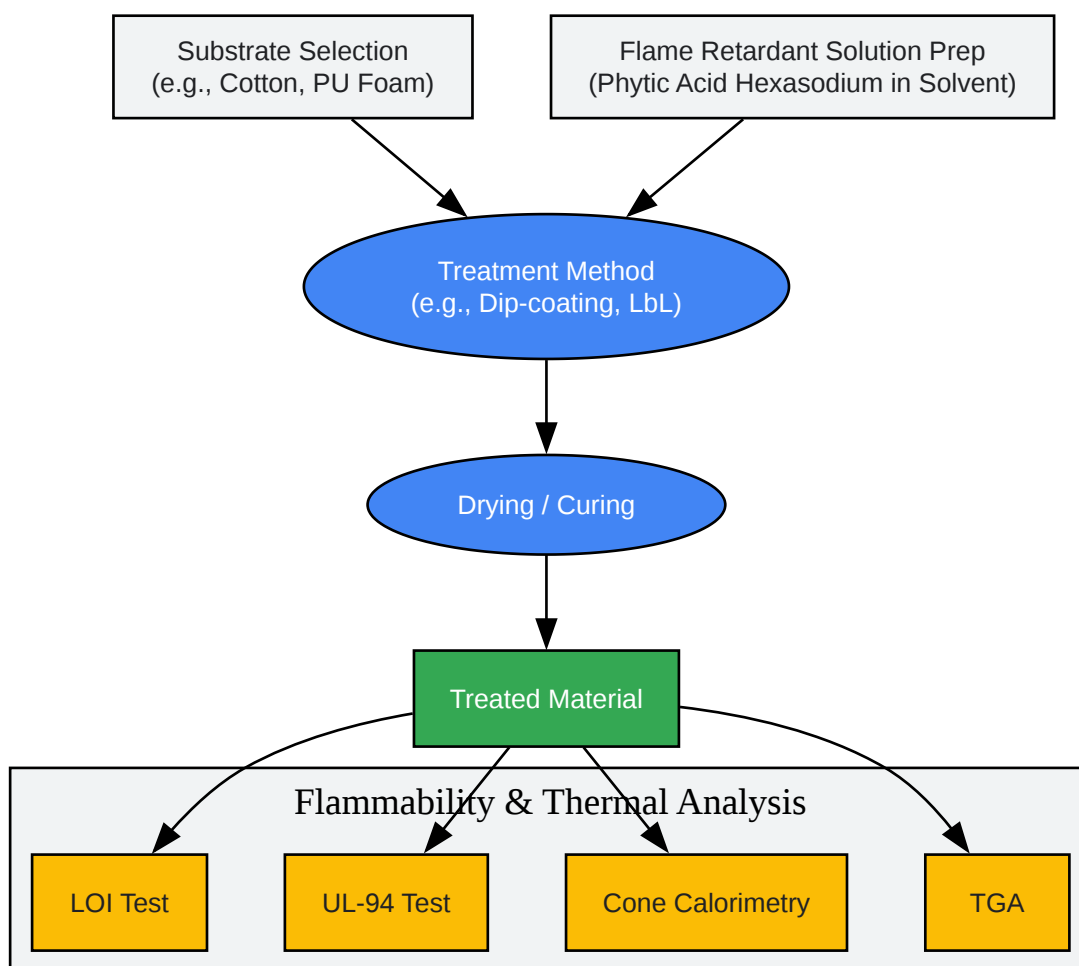
### Flame Retardant Mechanism of Phytic Acid Hexasodium

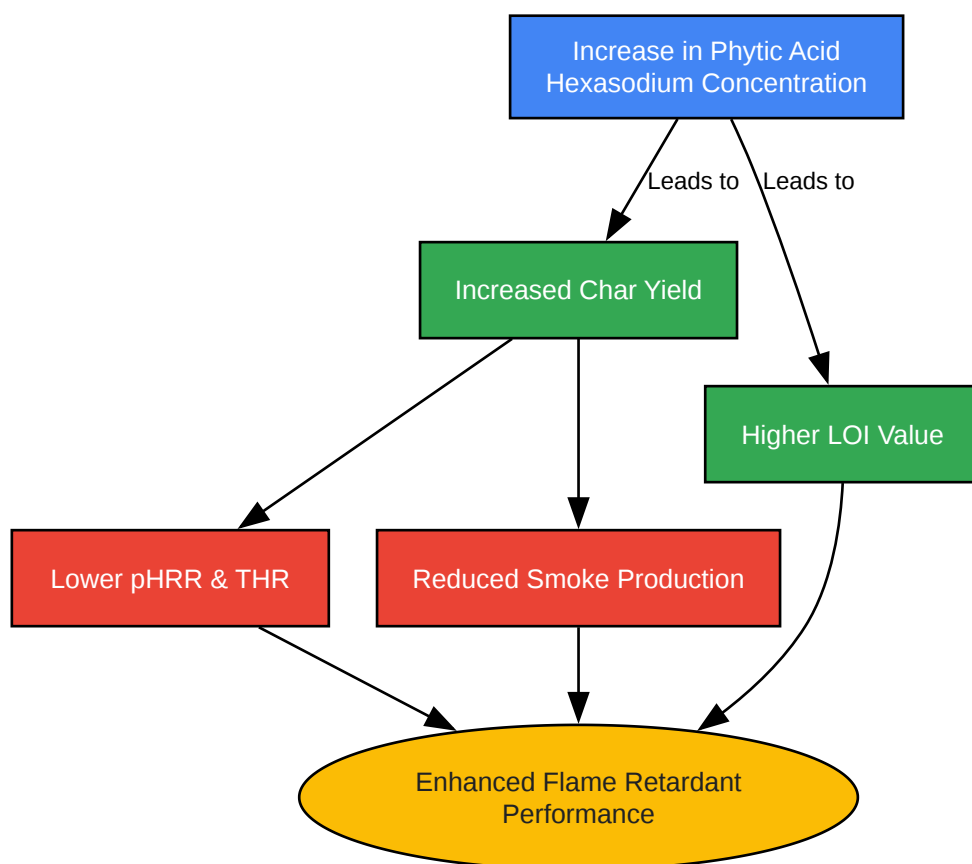


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Caption: Flame retardant mechanism of **phytic acid hexasodium** in condensed and gas phases.

## Experimental Workflow for Material Treatment and Testing





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